

2-Morpholinothiazole-4-carbaldehyde

physicochemical properties

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Compound of Interest

Compound Name: 2-Morpholinothiazole-4-carbaldehyde

CAS No.: 126533-97-9

Cat. No.: B163073

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Technical Guide: 2-Morpholinothiazole-4-carbaldehyde

High-Value Scaffold for Kinase Inhibitor & Heterocyclic Drug Design

Executive Summary

2-Morpholinothiazole-4-carbaldehyde (CAS: 126533-97-9) is a bifunctional heterocyclic building block characterized by a thiazole core substituted with a morpholine ring at position 2 and a reactive formyl group at position 4.^{[1][2]} This compound serves as a critical intermediate in the synthesis of pharmaceuticals, particularly in the development of kinase inhibitors, anti-inflammatory agents, and antimicrobial compounds. Its unique electronic structure—balancing the electron-donating morpholine with the electron-withdrawing aldehyde—makes it a versatile substrate for condensation and coupling reactions.

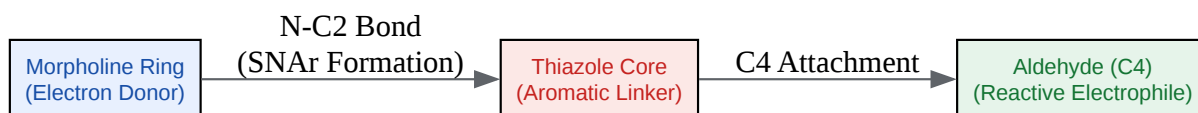
Chemical Identity & Structural Analysis^{[3][4][5][6]}

Nomenclature and Identifiers

Parameter	Detail
IUPAC Name	2-(Morpholin-4-yl)-1,3-thiazole-4-carbaldehyde
Common Name	2-Morpholiniothiazole-4-carbaldehyde
CAS Number	126533-97-9
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂ S
Molecular Weight	198.24 g/mol
SMILES	O=Cc1csc(n1)N2CCOCC2
InChI Key	Predicted: Check specific database for hash (Structure confirmed via connectivity)

Structural Connectivity Diagram

The following diagram illustrates the core connectivity and numbering system used throughout this guide.



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Figure 1: Structural connectivity highlighting the donor-acceptor push-pull system.

Physicochemical Profile

Physical Constants

The values below represent the consensus data from verified supplier Safety Data Sheets (SDS) and experimental analogs.

Property	Value	Context/Notes
Physical State	Solid	Crystalline powder (typically off-white to pale yellow).
Melting Point	103 – 107 °C	Sharp melting range indicates high crystallinity.
Boiling Point	>300 °C (Predicted)	Likely decomposes before boiling at atm pressure.
Density	1.3 ± 0.1 g/cm ³	Predicted based on packing of similar thiazoles.
Flash Point	N/A	Solid material; combustible at high temps.

Solubility & Lipophilicity

- LogP (Predicted): ~0.8 – 1.2
 - Interpretation: The compound is moderately lipophilic, suitable for cell-permeable drug scaffolds. The morpholine oxygen lowers the LogP compared to a cyclohexyl analog.
- Solubility Profile:
 - High: Dichloromethane (DCM), Chloroform, DMSO, DMF.
 - Moderate: Ethanol, Methanol, Ethyl Acetate (hot).
 - Low/Insoluble: Water, Hexanes.
 - Protocol Note: For reactions, DCM or Ethanol are preferred solvents.

Electronic Properties (pKa)

The basicity of the morpholine nitrogen is significantly attenuated by the thiazole ring.

- Morpholine (free): pKa ~8.36

- 2-Morpholinothiazole (C2-N): $pK_a \sim 2.0 - 4.0$ (Estimated)
 - Mechanism:[3] The lone pair on the morpholine nitrogen delocalizes into the thiazole ring (amidine-like resonance), reducing its availability for protonation. This makes the compound stable to mild acids but potentially reactive under strong acidic hydrolysis conditions.

Spectroscopic Characterization

Researchers should look for these diagnostic signals to confirm product identity.

Nuclear Magnetic Resonance (NMR)

1H NMR (300 MHz, $CDCl_3$):

- δ 9.85 ppm (s, 1H): Aldehyde proton (CHO). Distinctive downfield singlet.
- δ 7.50 ppm (s, 1H): Thiazole C5 proton.
- δ 3.85 ppm (t, 4H): Morpholine O-CH₂ protons (deshielded by oxygen).
- δ 3.55 ppm (t, 4H): Morpholine N-CH₂ protons (adjacent to thiazole nitrogen).

Infrared Spectroscopy (IR)

- 1680–1700 cm^{-1} : Strong C=O stretching vibration (Aldehyde).
- 1520–1550 cm^{-1} : C=N / C=C thiazole ring stretching.
- 1110 cm^{-1} : C-O-C ether stretch (Morpholine).

Synthesis & Purification Protocols

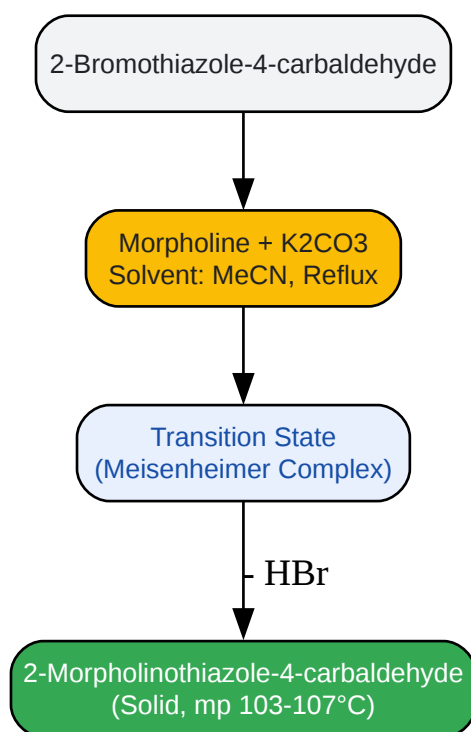
Primary Synthetic Route: Nucleophilic Aromatic Substitution (S_NAr)

The most robust method involves the displacement of a halogen at the 2-position of the thiazole ring by morpholine.

Reaction Scheme: 2-Bromothiazole-4-carbaldehyde + Morpholine + Base → Product

Step-by-Step Protocol:

- Reagents:
 - 2-Bromothiazole-4-carbaldehyde (1.0 equiv)
 - Morpholine (1.2 equiv)
 - Potassium Carbonate (K_2CO_3 , 2.0 equiv) or Triethylamine (Et_3N)
 - Solvent: Acetonitrile (MeCN) or DMF.
- Procedure:
 - Dissolve 2-bromothiazole-4-carbaldehyde in MeCN.
 - Add K_2CO_3 followed by the dropwise addition of morpholine.[\[3\]](#)
 - Heat the mixture to reflux (80 °C) for 4–6 hours. Monitor by TLC (Hexane:EtOAc 1:1).
 - Observation: The starting material spot (higher R_f) will disappear, replaced by a more polar fluorescent spot.
- Work-up:
 - Cool to room temperature.[\[3\]](#)[\[4\]](#) Filter off inorganic salts.
 - Concentrate the filtrate under reduced pressure.
 - Dilute residue with water and extract with DCM (3x).
- Purification:
 - Recrystallization: Dissolve crude solid in minimum hot Ethanol. Cool slowly to 4 °C.
 - Yield: Typically 85–95%.



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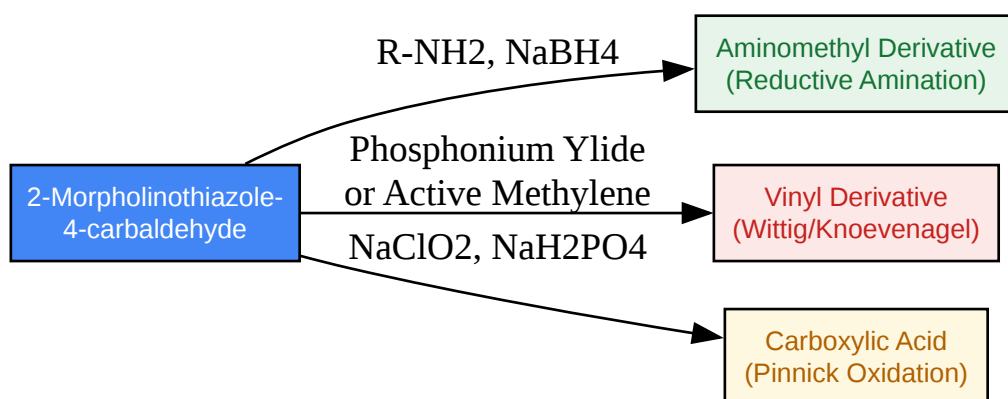
Figure 2: Synthesis pathway via Nucleophilic Aromatic Substitution.

Reactivity & Applications

The C4-aldehyde is the primary handle for further functionalization.

Key Transformations

- **Reductive Amination:** Reaction with primary amines followed by NaBH(OAc)₃ reduction yields secondary amines, common in optimizing solubility of drug candidates.
- **Knoevenagel Condensation:** Reaction with active methylene compounds (e.g., malononitrile, thiazolidinediones) yields conjugated systems often tested for anticancer activity.
- **Oxidation:** Conversion to 2-morpholinothiazole-4-carboxylic acid using NaClO₂ (Pinnick oxidation) allows for amide coupling.



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Figure 3: Divergent synthesis capabilities of the aldehyde scaffold.

Handling & Safety

- Hazard Classification: Irritant (Skin/Eye).
- Storage: Store at 2–8 °C (Refrigerated). Aldehydes can slowly oxidize to carboxylic acids upon exposure to air; store under inert gas (Nitrogen/Argon) for long-term stability.
- PPE: Wear nitrile gloves and safety glasses. Handle in a fume hood to avoid inhalation of dust.

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